

Quinagolide: A Technical Guide to a Selective Dopamine D2 Receptor Agonist

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Compound of Interest

Compound Name: *Quinagolida*
CAS No.: *130793-77-0*
Cat. No.: *B14159601*

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Abstract

Quinagolide is a non-ergot derived dopamine agonist distinguished by its high potency and selectivity for the dopamine D2 receptor.[1][2] This technical guide provides a comprehensive overview of quinagolide, focusing on its pharmacological profile, mechanism of action, receptor selectivity, and the experimental methodologies used for its characterization. Its primary clinical application is in the treatment of hyperprolactinemia, a condition often resulting from prolactin-secreting pituitary adenomas.[1][3] Quinagolide's therapeutic efficacy is derived from its potent agonism of D2 receptors on lactotrophs in the anterior pituitary gland, which leads to the inhibition of prolactin secretion.[1][4] Its selectivity profile is thought to contribute to its tolerability compared to older, ergot-derived dopamine agonists.[2][3]

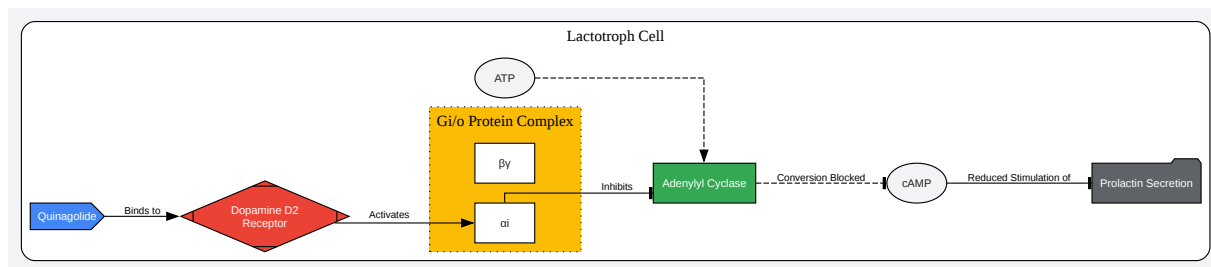
Mechanism of Action

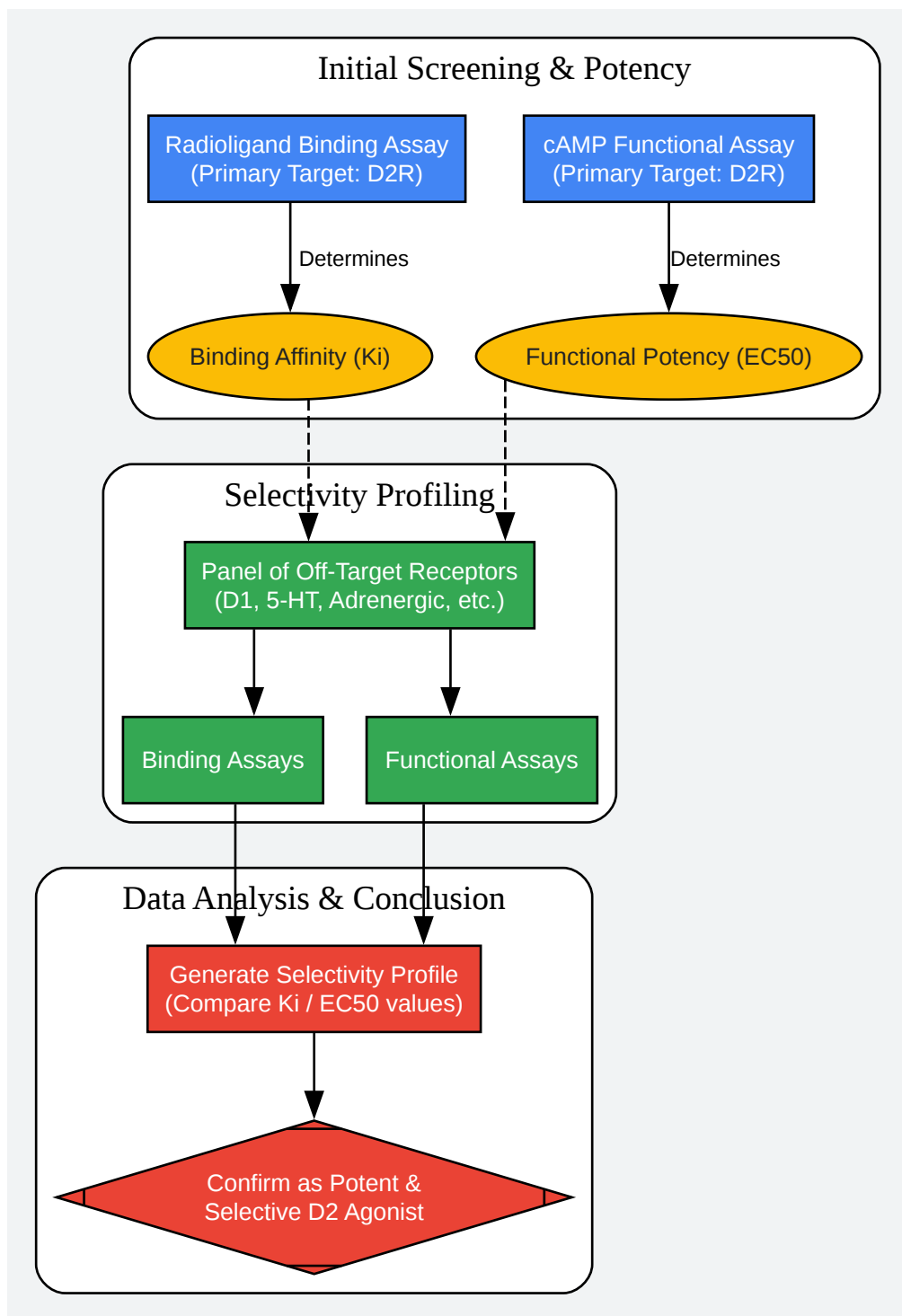
Quinagolide exerts its therapeutic effect by acting as a potent agonist at dopamine D2 receptors, particularly on the lactotroph cells of the anterior pituitary gland.[4][5] In the

physiological state, the secretion of prolactin is tonically inhibited by dopamine.[4][5]

Quinagolide mimics this endogenous action.[4]

Upon binding to the D2 receptor, a G protein-coupled receptor (GPCR), quinagolide initiates a signaling cascade through the inhibitory G protein, Gi/o.[1][6] This activation of the Gi/o protein leads to the inhibition of the enzyme adenylyl cyclase.[3][6] The subsequent reduction in adenylyl cyclase activity results in a decrease in the intracellular concentration of the second messenger, cyclic adenosine monophosphate (cAMP).[1][3] This cascade of events ultimately suppresses the synthesis and release of prolactin.[4][5] Due to its high affinity for D2 receptors and low affinity for D1 receptors, quinagolide's pharmacological action is highly selective.[1][5]





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